

H-Met-OtBu.HCI: A Technical Guide to Stability and Storage

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for H-Methionine-O-tert-butyl ester hydrochloride (**h-Met-otbu.hcl**). Understanding the stability profile of this crucial amino acid derivative is paramount for its effective use in peptide synthesis and other research applications, ensuring the integrity and purity of final products.

Core Stability Profile and Storage Recommendations

H-Met-OtBu.HCI is a white to off-white solid compound. For optimal stability, it is imperative to adhere to the following storage guidelines.

Storage Conditions for Solid Compound and Solutions

Proper storage is critical to prevent degradation and maintain the quality of **h-Met-otbu.hcl**. The recommended storage conditions for the solid material and its solutions are summarized below.



Form	Storage Temperature	Duration	Additional Precautions
Solid	4°C	Long-term	Store in a tightly sealed container, protected from moisture.
In Solvent	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Use a tightly sealed container.
-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Use a tightly sealed container.	

Potential Degradation Pathways

While specific degradation kinetics for **h-Met-otbu.hcl** are not extensively published, potential degradation pathways can be inferred from the known chemistry of its constituent parts: the methionine side chain and the tert-butyl ester.

Hydrolysis of the Tert-Butyl Ester

The tert-butyl ester group is susceptible to acid-catalyzed hydrolysis. This reaction proceeds through the formation of a stable tertiary carbocation, yielding L-methionine and isobutylene.



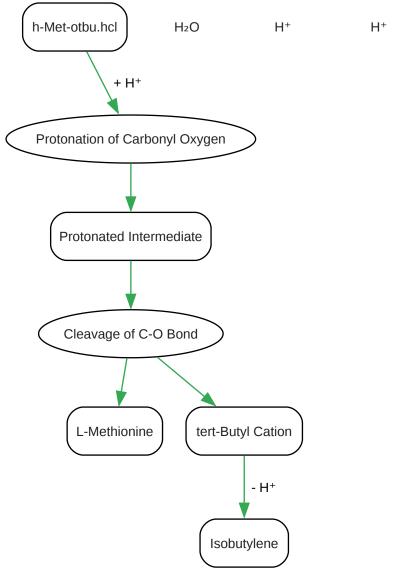


Figure 1: Acid-Catalyzed Hydrolysis of h-Met-otbu.hcl

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Caption: Acid-Catalyzed Hydrolysis of h-Met-otbu.hcl

Oxidation of the Methionine Side Chain

The thioether in the methionine side chain is susceptible to oxidation, which can occur under various conditions, including exposure to air and certain oxidizing agents. This can lead to the



formation of methionine sulfoxide and, upon further oxidation, methionine sulfone.

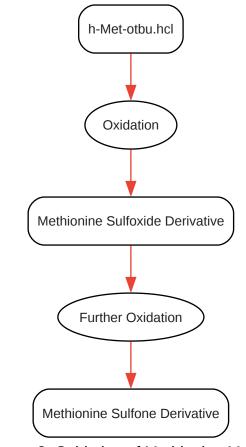


Figure 2: Oxidation of Methionine Moiety

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Caption: Oxidation of the Methionine Moiety in h-Met-otbu.hcl

Experimental Protocols for Stability Assessment

To ensure the stability of **h-Met-otbu.hcl** for its intended use, a forced degradation study can be performed. This involves subjecting the compound to various stress conditions to predict its long-term stability and identify potential degradation products.

Forced Degradation Study Workflow



The following diagram outlines a typical workflow for a forced degradation study.

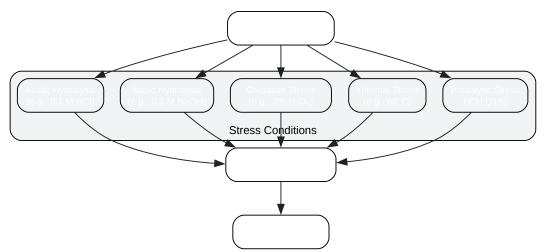


Figure 3: Forced Degradation Study Workflow

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Caption: General Workflow for a Forced Degradation Study

Representative Protocol for a Forced Degradation Study

Objective: To evaluate the stability of **h-Met-otbu.hcl** under various stress conditions and to identify potential degradation products.

Materials:

- h-Met-otbu.hcl
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M



- Hydrogen peroxide (H₂O₂), 3% (v/v)
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid, for mobile phase
- HPLC system with UV and Mass Spectrometry (MS) detectors
- pH meter
- Thermostatic oven
- Photostability chamber

Procedure:

- Sample Preparation: Prepare a stock solution of h-Met-otbu.hcl in a suitable solvent (e.g., water or a water/acetonitrile mixture) at a concentration of 1 mg/mL.
- Stress Conditions:
 - Acidic Hydrolysis: Mix equal volumes of the stock solution and 0.1 M HCl. Incubate at 60°C for 24 hours.
 - Basic Hydrolysis: Mix equal volumes of the stock solution and 0.1 M NaOH. Incubate at room temperature for 24 hours. Neutralize with 0.1 M HCl before analysis.
 - Oxidative Degradation: Mix equal volumes of the stock solution and 3% H₂O₂. Incubate at room temperature for 24 hours.
 - Thermal Degradation: Store the solid compound and the stock solution in an oven at 60°C for 48 hours.
 - Photolytic Degradation: Expose the solid compound and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated



near ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines).

• Sample Analysis:

- Analyze all stressed samples, along with a non-stressed control sample, by a stabilityindicating HPLC-UV/MS method.
- HPLC Conditions (Example):
 - Column: C18, 250 mm x 4.6 mm, 5 μm
 - Mobile Phase A: 0.1% Formic acid in Water
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile
 - Gradient: A suitable gradient to resolve the parent compound from any degradants.
 - Flow Rate: 1.0 mL/min
 - Detection: UV at 210 nm and MS detection to identify masses of degradants.

Data Analysis:

- Calculate the percentage degradation of h-Met-otbu.hcl under each stress condition.
- Identify and, if possible, characterize the degradation products using the MS data.
- Assess the mass balance to ensure that all major degradation products are accounted for.

Data Presentation of Stability Studies

The results of stability studies should be presented in a clear and concise manner to allow for easy interpretation. The following tables provide templates for presenting such data.

Hypothetical Stability Data for h-Met-otbu.hcl (Solid)



Condition	Time Point	Purity (%) by HPLC	Appearance
4°C	0 months	99.8	White solid
6 months	99.7	White solid	
12 months	99.6	White solid	-
25°C / 60% RH	0 months	99.8	White solid
3 months	98.5	Off-white solid	
6 months	97.2	Off-white solid	-
40°C / 75% RH	0 months	99.8	White solid
1 month	96.1	Yellowish solid	
3 months	92.5	Yellowish solid	-

Hypothetical Forced Degradation Data for h-Met-otbu.hcl

(1 mg/mL Solution)

Stress Condition	Duration (hours)	% Degradation	Major Degradation Products (m/z)
0.1 M HCl, 60°C	24	15.2	150.2 (Methionine)
0.1 M NaOH, RT	24	8.5	150.2 (Methionine)
3% H2O2, RT	24	25.8	224.3 (Methionine sulfoxide derivative)
60°C	48	5.1	-
Photolytic	-	2.3	-

Disclaimer: The quantitative data presented in the tables are hypothetical and for illustrative purposes only. Actual stability data should be generated through rigorous experimental studies.

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